

Proper Disposal of Propyl Myristate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Propyl myristate*

Cat. No.: *B080233*

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Ensuring the safe and compliant disposal of laboratory chemicals is a critical component of research and development operations. This guide provides detailed, step-by-step procedures for the proper disposal of **propyl myristate**, designed for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

Propyl myristate, while not classified as a hazardous substance by multiple regulatory standards, requires careful handling and disposal in accordance with institutional and local regulations.^{[1][2][3]} It is imperative to consult your institution's Environmental Health and Safety (EHS) department, as they can provide specific guidance based on local, state, and federal laws.^{[4][5][6]}

Physical and Chemical Properties of Propyl Myristate

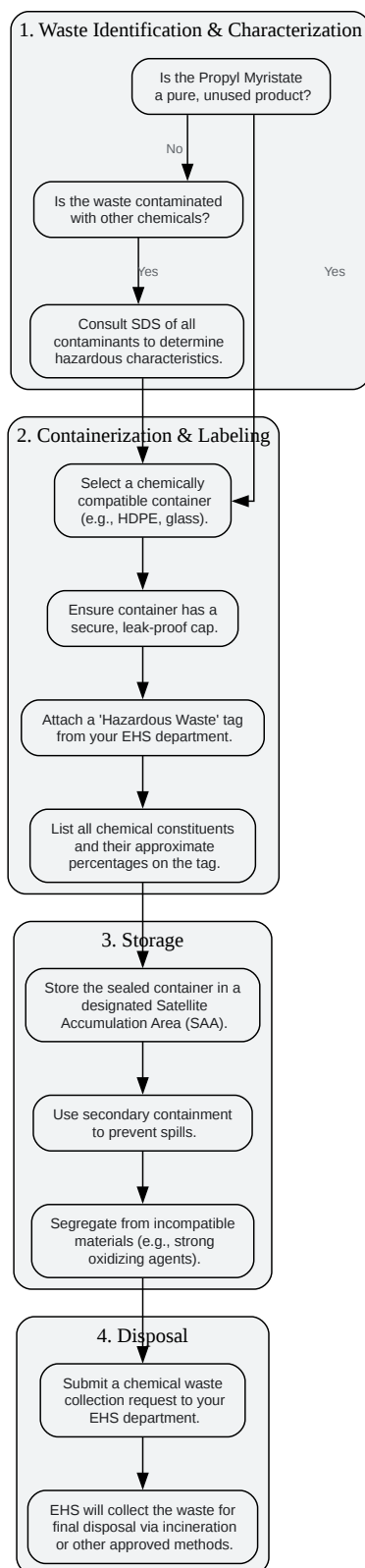
A comprehensive understanding of a chemical's properties is fundamental to its safe handling and disposal. The following table summarizes the key quantitative data for **propyl myristate**.

Property	Value
CAS Number	110-27-0[1][7]
Molecular Formula	C ₁₇ H ₃₄ O ₂ [1]
Molecular Weight	270.45 g/mol [1]
Appearance	Clear, oily liquid[3]
Boiling Point	315 °C (decomposes)[2][7]
Melting Point	3 °C[2][7]
Flash Point	150 - 168 °C[2]
Specific Gravity	0.8532 (Water = 1)[7]
Solubility	Insoluble in cold water; Soluble in acetone and oils; Partially soluble in methanol.[2][7]

Step-by-Step Disposal Protocol

The following protocol outlines the standard operating procedure for the disposal of **propyl myristate** from a laboratory setting. This workflow is designed to ensure safety and regulatory adherence from the point of generation to final disposal.

Experimental Workflow: Propyl Myristate Disposal



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